

Technical Guide: Toxicity Profile and Handling of Chlorophenyl Propiophenones

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Compound of Interest

Compound Name: 3-(3-Chlorophenyl)propiophenone

CAS No.: 58122-03-5

Cat. No.: B1298397

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Executive Technical Summary

Chlorophenyl propiophenones (CPPs) are aromatic ketone intermediates frequently employed in the synthesis of pharmaceutical agents (e.g., bupropion analogs) and agrochemicals. While structurally simple, their toxicity profile is often underestimated due to their similarity to benign ketones.

Critical Hazard Overview:

- **Primary Risks:** Acute oral toxicity and severe mucosal irritation.
- **Sensitization:** The para-isomer (4-chloropropiophenone) is a confirmed skin sensitizer (Skin Sens. 1).
- **Lachrymatory Confusion:** Researchers often confuse ring-chlorinated propiophenones (moderate irritants) with -chloropropiophenones (side-chain chlorinated), which are potent lachrymators. Distinction is vital for safety protocols.

Chemical Identity & Physicochemical Properties[1] [2]

CPPs exist primarily as three positional isomers. The meta and para isomers are solids at room temperature, while the ortho isomer is a liquid.

Table 1: Physicochemical Profile of Key Isomers

Property	2-Chloropropiophenone	3-Chloropropiophenone	4-Chloropropiophenone
CAS Number	6323-18-8	936-59-4	6285-05-8
Physical State	Liquid	Solid (Crystalline)	Solid (Crystalline)
Melting Point	< 20°C	34–36°C	48–50°C
Boiling Point	~230°C	240–242°C	250–252°C
Solubility	Organic solvents (DCM, EtOAc)	Organic solvents	Organic solvents
GHS Class	Irritant	Acute Tox 4, Irritant	Sensitizer, Irritant

Toxicological Profile

Acute Toxicity

CPPs exhibit moderate acute toxicity. The lipophilic nature of the propiophenone backbone facilitates absorption through the gastrointestinal tract and intact skin.

- Oral (Rat): Acute Toxicity Category 4. Estimated LD50 falls within the 300–2000 mg/kg range [1].
- Dermal: Absorption is significant due to high logP (~2.5–3.0). Prolonged contact may induce systemic toxicity similar to oral ingestion.
- Inhalation: High vapor concentrations (heated material) or dust generation causes STOT SE 3 (Respiratory Tract Irritation).

Irritation vs. Sensitization

A critical divergence exists between isomers regarding immune system modulation.

- Irritation (All Isomers): Direct contact causes reversible dermatitis (Skin Irrit. 2) and severe conjunctivitis (Eye Irrit. 2). Mechanism: Solvent-like defatting of the stratum corneum and direct interaction with TRPA1 receptors.
- Sensitization (4-Chloro Specific): 4-chloropropiophenone is classified as Skin Sens. 1 (H317) [2]. It acts as a hapten; after metabolic activation (likely via epoxidation or direct Schiff base formation), it binds to skin proteins, triggering a T-cell mediated hypersensitivity response.

Carcinogenicity & Reproductive Toxicity (CMR)

Data from the European Chemicals Agency (ECHA) dossiers indicates "Suspected" flags for reproductive toxicity and carcinogenicity for certain chlorinated ketone derivatives, though definitive harmonized classification for CPPs remains under assessment [3]. Precautionary Principle: Treat as a potential reproductive toxin.

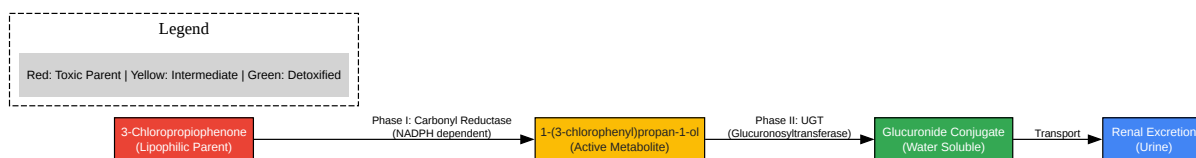
Metabolic Fate & Mechanism

Understanding metabolism is crucial for interpreting toxicity. CPPs undergo Phase I reduction followed by Phase II conjugation. The chlorine atom on the phenyl ring is metabolically stable but increases the lipophilicity and half-life of the compound compared to unsubstituted propiophenone.

Metabolic Pathway

- Phase I (Reduction): The carbonyl group is rapidly reduced by cytosolic carbonyl reductases (CBR1) to form the corresponding secondary alcohol, 1-(chlorophenyl)propan-1-ol.
- Phase II (Conjugation): The alcohol undergoes glucuronidation (via UGTs) to form a water-soluble conjugate for renal excretion.

Figure 1: Metabolic Pathway of 3-Chloropropiophenone



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Caption: Metabolic biotransformation of chloropropiophenones. The primary detoxification route is carbonyl reduction followed by glucuronidation.

Risk Mitigation & Handling Protocols

Engineering Controls

- Primary: All handling of solids (weighing) and liquids must occur within a certified chemical fume hood operating at 0.5 m/s (100 fpm) face velocity.
- Dust Control: For solid isomers (3- and 4-), use a static-dissipative balance enclosure to prevent dust aerosolization.

Personal Protective Equipment (PPE) Matrix

Table 2: Glove Selection Guide for CPPs

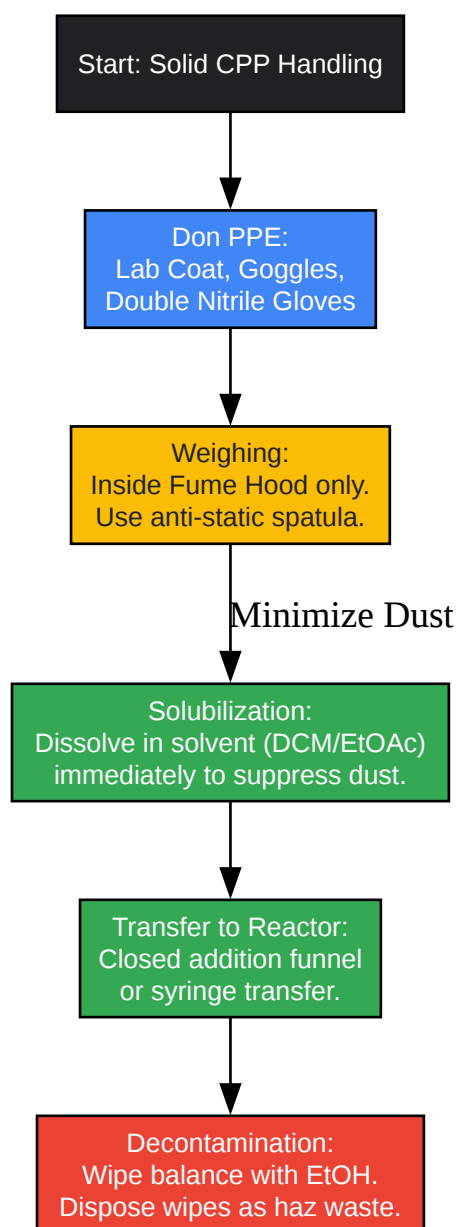
Glove Material	Thickness	Breakthrough Time	Recommendation
Nitrile (Disposable)	0.11 mm	< 15 min	Splash Only. Change immediately upon contact.
Double Nitrile	0.22 mm	~30-60 min	Standard Use. Good dexterity for weighing.
Butyl Rubber	0.70 mm	> 480 min	Immersion/Spill Cleanup. Best resistance to ketones.
Laminate (Silver Shield)	Multi-layer	> 480 min	High Hazard. Use for heated reactions.

Note: Ketones degrade nitrile rubber over time. Do not rely on single thin nitrile gloves for prolonged tasks. [4]

Experimental Workflow: Safe Transfer

The following workflow minimizes exposure during the critical "weighing and transfer" phase.

Figure 2: Safe Handling Workflow



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Caption: Standard Operating Procedure (SOP) for minimizing dust exposure during the handling of solid chloropropiophenones.

Emergency Response

First Aid

- Inhalation: Move to fresh air immediately. If respiratory irritation persists (coughing, burning sensation), seek medical attention.

- Skin Contact: Wash with soap and water for 15 minutes.[1] Do not use organic solvents (ethanol/acetone) to wash skin, as this enhances absorption.
- Eye Contact: Rinse cautiously with water for 15 minutes.[1] Remove contact lenses if present.

Spill Management

- Evacuate: Clear the immediate area.
- PPE: Don Butyl rubber gloves and a half-mask respirator with Organic Vapor/Particulate (OV/P100) cartridges.
- Containment:
 - Solids: Wet sweep or use a HEPA vacuum to avoid dust generation.
 - Liquids: Absorb with vermiculite or sand. Do not use combustible materials (sawdust).
- Disposal: Place in a sealed container labeled "Hazardous Waste: Toxic Organic Ketone."

References

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- European Chemicals Agency (ECHA). (2023). Substance Information: 4'-Chloropropiophenone (EC 228-511-6).[2] Retrieved from
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